

An In-depth Technical Guide to Bis-Tos-PEG4: Properties and Applications

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Compound of Interest

Compound Name: **Bis-Tos-PEG4**

Cat. No.: **B1364569**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Bis-Tos-PEG4**, a homobifunctional crosslinker pivotal in the fields of bioconjugation and drug development, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Core Chemical Properties

Bis-Tos-PEG4, also known as Tetraethylene glycol di(p-toluenesulfonate), is a polyethylene glycol (PEG) derivative containing two tosyl (Tos) functional groups at either end of a four-unit ethylene glycol chain. These tosyl groups are excellent leaving groups, rendering the molecule highly reactive towards nucleophiles such as amines, thiols, and hydroxyls, making it a versatile linker for conjugating different molecules.^[1] The hydrophilic PEG spacer enhances the solubility and can improve the pharmacokinetic properties of the resulting conjugates.^[1]

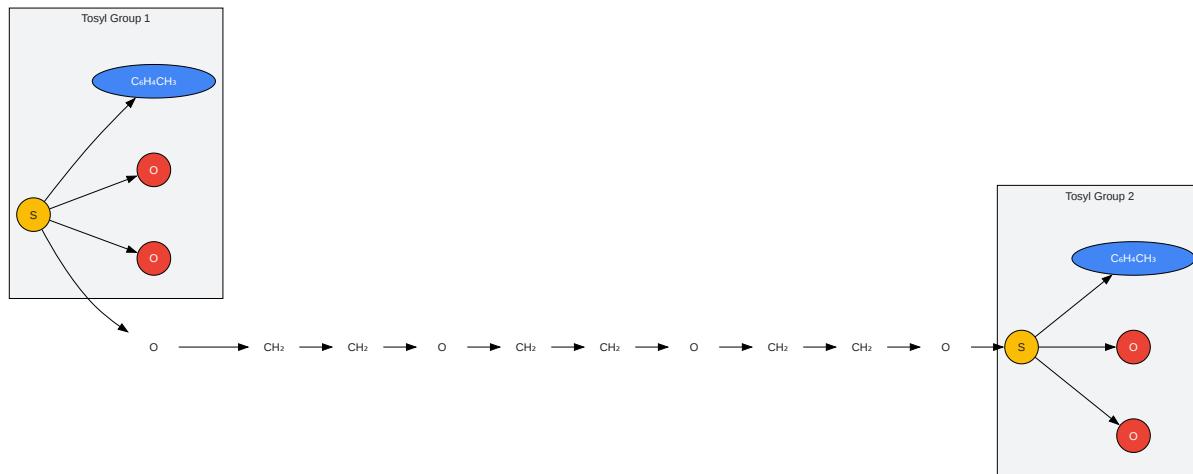
A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	1,11-Bis(tosyloxy)-3,6,9-trioxaundecane	[2] [3]
Synonyms	Bis-Tos-PEG4, Tetraethylene glycol di(p-toluenesulfonate), PROTAC Linker 16	[2] [3] [4]
CAS Number	37860-51-8	[2] [3]
Molecular Formula	C ₂₂ H ₃₀ O ₉ S ₂	[2]
Molecular Weight	502.6 g/mol	[2] [5]
Appearance	Colorless to yellow/light orange liquid or solid	[2] [4]
Purity	≥95% to >99% (typically determined by HPLC)	[1] [2]
Solubility	Soluble in DMSO	
Storage Conditions	Powder: -20°C for up to 3 years; In solvent: -80°C for up to 1 year	[5]

IUPAC Name and Chemical Structure

The formal IUPAC name for **Bis-Tos-PEG4** is 1,11-Bis(tosyloxy)-3,6,9-trioxaundecane.[\[2\]](#)[\[3\]](#) Other common synonyms include Tetraethylene glycol di(p-toluenesulfonate) and PROTAC Linker 16.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The chemical structure of **Bis-Tos-PEG4** consists of a central tetraethylene glycol (PEG4) core, with both terminal hydroxyl groups functionalized with a p-toluenesulfonyl (tosyl) group.



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Caption: Chemical structure of **Bis-Tos-PEG4**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and characterization of **Bis-Tos-PEG4** are not readily available in the public domain. However, based on the synthesis of analogous ditosylated PEG compounds, a general methodology can be proposed.

Proposed Synthesis of **Bis-Tos-PEG4**:

A common method for the synthesis of **Bis-Tos-PEG4** involves the reaction of tetraethylene glycol with p-toluenesulfonyl chloride (TsCl) in the presence of a base.

- Materials: Tetraethylene glycol, p-toluenesulfonyl chloride, a suitable base (e.g., pyridine, triethylamine, or sodium hydride), and an appropriate anhydrous solvent (e.g., dichloromethane (DCM), tetrahydrofuran (THF), or N,N-dimethylformamide (DMF)).
- Procedure (General Overview):

- Tetraethylene glycol is dissolved in the anhydrous solvent and cooled in an ice bath.
- The base is added to the solution.
- p-Toluenesulfonyl chloride (at least 2 equivalents) is added portion-wise to the stirred solution, maintaining the low temperature.
- The reaction is allowed to warm to room temperature and stirred for several hours to overnight.
- Reaction progress is monitored by an appropriate technique such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up and Purification:
 - Upon completion, the reaction mixture is typically quenched with water or a mild acidic solution.
 - The product is extracted into an organic solvent.
 - The organic layer is washed with water and brine, dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), and the solvent is removed under reduced pressure.
 - The crude product is then purified, most commonly by flash column chromatography on silica gel, to yield the pure **Bis-Tos-PEG4**.

Characterization:

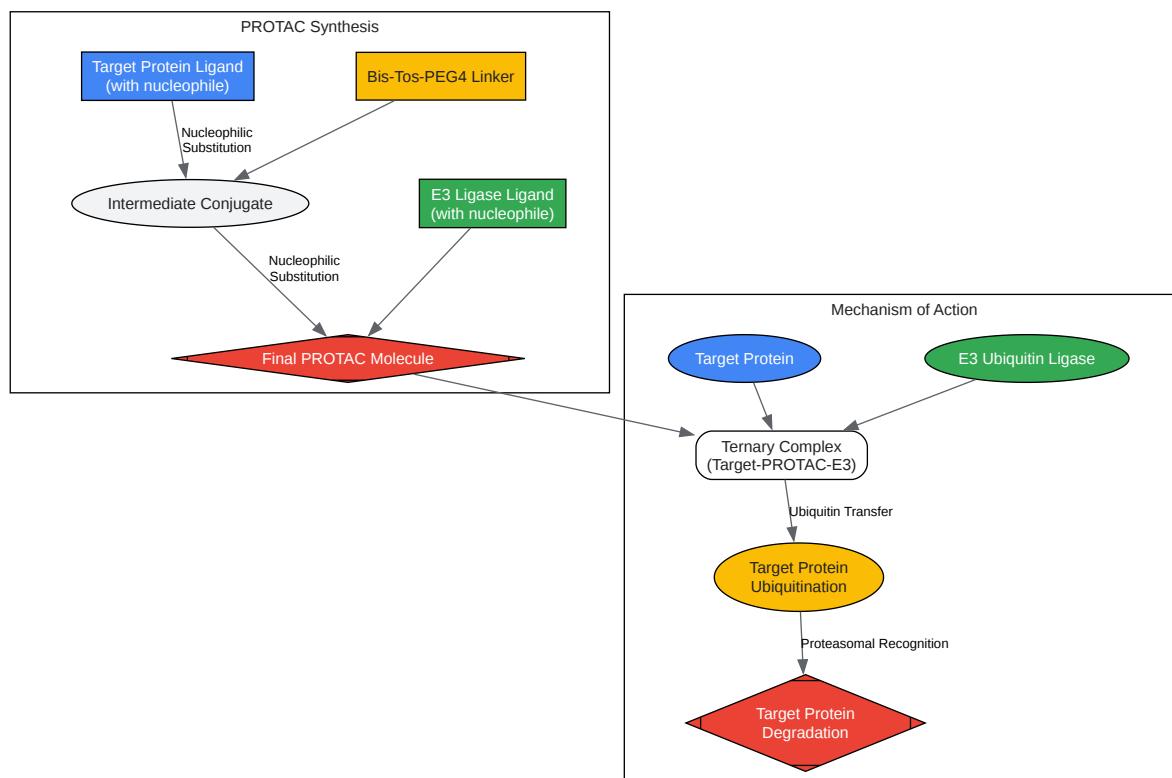
The identity and purity of the synthesized **Bis-Tos-PEG4** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): To confirm the chemical structure and the presence of the tosyl groups and the PEG backbone.
- Mass Spectrometry (MS): To verify the molecular weight of the compound.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final product.

Applications in Drug Development

Bis-Tos-PEG4 is a valuable tool in drug development, primarily utilized as a homobifunctional linker. Its key application is in the synthesis of PROteolysis TArgeting Chimeras (PROTACs).^[3] ^[5] PROTACs are heterobifunctional molecules that simultaneously bind to a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

The **Bis-Tos-PEG4** linker serves to connect the target protein-binding ligand to the E3 ligase-binding ligand. The PEG component of the linker can enhance the aqueous solubility and cell permeability of the resulting PROTAC molecule, which are critical parameters for its therapeutic efficacy. The defined length of the PEG4 chain also provides a specific spatial separation between the two ligands, which can be crucial for the efficient formation of the ternary complex (target protein-PROTAC-E3 ligase).



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Caption: Logical workflow of **Bis-Tos-PEG4** in PROTAC synthesis and action.

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